

Safe Disposal of (S)-2,3-Dimethylpentane: A Procedural Guide

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Compound of Interest

Compound Name: (S)-2,3-dimethylpentane

Cat. No.: B1262166

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Proper management and disposal of **(S)-2,3-dimethylpentane** are critical for ensuring laboratory safety and environmental protection. As a highly flammable and hazardous hydrocarbon, adherence to strict protocols is essential to mitigate risks of fire, explosion, and ecological contamination. This guide provides detailed, step-by-step procedures for the safe handling and disposal of **(S)-2,3-dimethylpentane**, tailored for researchers, scientists, and drug development professionals.

Key Data for (S)-2,3-Dimethylpentane

For quick reference, the following table summarizes essential quantitative data for **(S)-2,3-dimethylpentane**. Understanding these properties is fundamental to safe handling and disposal.

Property	Value	Citations
Molecular Formula	C ₇ H ₁₆	[1] [2]
Molecular Weight	100.20 g/mol	[1] [2]
Boiling Point	89-90 °C	[1] [3] [4]
Density	0.695 g/mL at 25 °C	[1] [3] [4]
Flash Point	-6 °C (21 °F)	[5]
Vapor Pressure	55 mm Hg at 20 °C	[1]
Explosive Limits in Air	1.1% (Lower) - 6.7% (Upper)	[5]
Water Solubility	Insoluble	[1] [3]

Experimental Protocol: Disposal of (S)-2,3-Dimethylpentane

This protocol outlines the standard operating procedure for the safe disposal of **(S)-2,3-dimethylpentane** waste in a laboratory setting.

1.0 Personal Protective Equipment (PPE) and Safety Precautions

- 1.1 Always handle **(S)-2,3-dimethylpentane** inside a certified chemical fume hood to avoid inhalation of vapors.[\[5\]](#)
- 1.2 Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety glasses with side shields or chemical splash goggles.[\[5\]](#)
 - A flame-resistant lab coat.
- 1.3 Ensure an ABC-type fire extinguisher and a safety shower/eyewash station are readily accessible.

- 1.4 Eliminate all potential ignition sources, such as open flames, hot surfaces, and sparks, from the work area.[\[5\]](#) Use only non-sparking tools and explosion-proof equipment.[\[6\]](#)

2.0 Waste Collection and Segregation

- 2.1 Designate a specific, properly labeled hazardous waste container for non-halogenated organic solvents.[\[7\]](#) **(S)-2,3-dimethylpentane** should not be mixed with halogenated solvents or other incompatible waste streams.[\[7\]](#)
- 2.2 The waste container must be made of a material compatible with hydrocarbons (e.g., a high-density polyethylene or metal safety can). Do not use light polyethylene containers like milk jugs.[\[8\]](#)
- 2.3 Affix a hazardous waste label to the container before adding any waste. The label must clearly identify the contents, including "**(S)-2,3-Dimethylpentane**" and any other compatible solvents being added.
- 2.4 When transferring the solvent to the waste container, do so slowly to minimize the generation of static electricity. Ensure the container is grounded/bonded.
- 2.5 Do not fill the waste container beyond 90% of its capacity to allow for vapor expansion.[\[8\]](#)
- 2.6 Keep the waste container tightly closed at all times, except when adding waste.

3.0 Management of Contaminated Materials and Spills

- 3.1 Small Spills:
 - For minor spills within a fume hood, absorb the liquid using an inert absorbent material such as vermiculite, dry sand, or commercial sorbent pads.[\[9\]](#)
 - Collect the contaminated absorbent material using non-sparking tools and place it into a sealable, properly labeled container for solid hazardous waste.
 - Wipe the area clean with a cloth lightly dampened with a suitable solvent (e.g., isopropanol), and dispose of the cloth as contaminated solid waste.
- 3.2 Contaminated Solids:

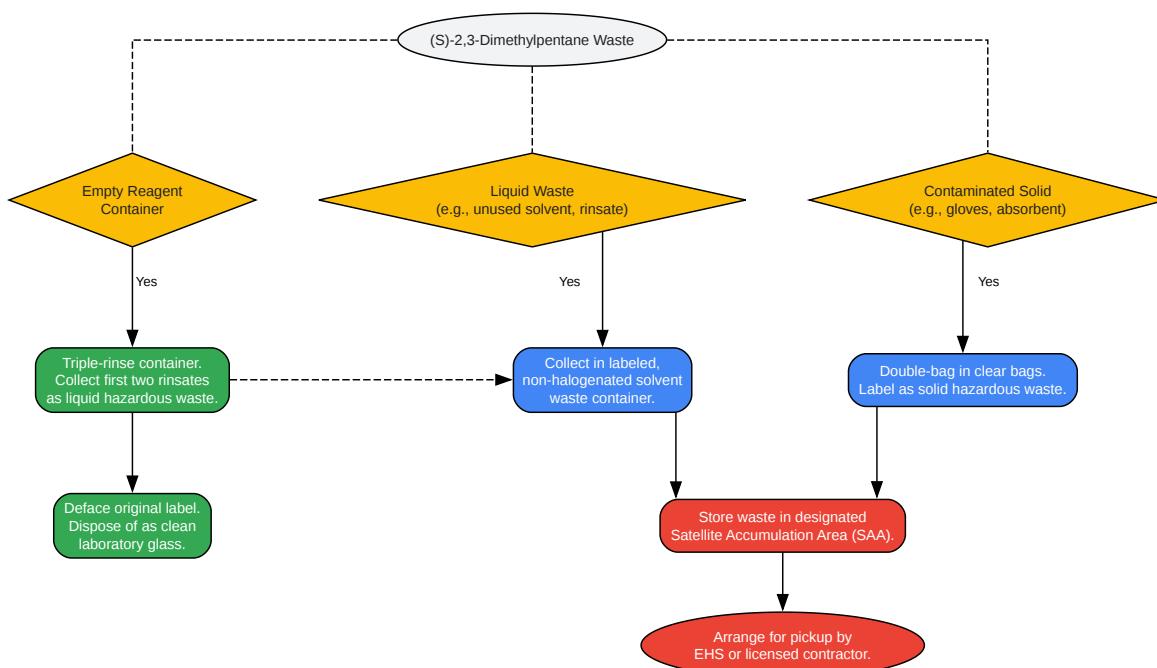
- Dispose of items contaminated with **(S)-2,3-dimethylpentane** (e.g., gloves, absorbent materials, pipette tips) as solid hazardous waste.
- Double-bag these materials in clear plastic bags and attach a hazardous waste label.[8]
- 3.3 Empty Containers:
 - To be considered non-hazardous, the original **(S)-2,3-dimethylpentane** container must be triple-rinsed.[7]
 - The first two rinsates should be collected and disposed of as liquid hazardous waste. The third rinsate can often be disposed of down the drain, but this depends on institutional policy.
 - After rinsing, deface the label on the empty container and dispose of it as normal laboratory glass waste.[7]

4.0 Temporary Storage and Final Disposal

- 4.1 Store the sealed and labeled hazardous waste container in a designated Satellite Accumulation Area (SAA).[10] This area should be a cool, dry, and well-ventilated space away from heat and ignition sources.[6]
- 4.2 The SAA must be under the control of the laboratory personnel and inspected weekly for any signs of leakage.[10]
- 4.3 Do not dispose of **(S)-2,3-dimethylpentane** down the drain.[9] It is insoluble in water and poses a significant explosion and environmental hazard.[1]
- 4.4 Arrange for the collection of the hazardous waste through your institution's Environmental Health & Safety (EHS) department or a licensed hazardous waste disposal contractor.[9] Ensure all institutional and local regulations for waste pickup are followed.

Disposal Workflow for **(S)-2,3-Dimethylpentane**

The following diagram illustrates the decision-making process for the proper disposal of materials related to **(S)-2,3-Dimethylpentane**.



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Caption: Decision workflow for the proper segregation and disposal of **(S)-2,3-dimethylpentane** waste.

Disclaimer: This document provides general guidance. Always consult your institution's specific safety and disposal protocols, as well as local, state, and federal regulations, to ensure full

compliance.^[9] If you are ever in doubt about a procedure, contact your institution's Environmental Health & Safety department for clarification.

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